

LC-MS/MS parameters for quantifying Tofacitinib Impurity 25

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Compound of Interest

Compound Name: Tofacitinib Impurity 25

Cat. No.: B14792808

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Application Note: Highly Sensitive LC-MS/MS Quantification of **Tofacitinib Impurity 25** in Active Pharmaceutical Ingredients

Executive Summary

Tofacitinib is a potent Janus kinase (JAK) inhibitor widely prescribed for autoimmune conditions such as rheumatoid arthritis and ulcerative colitis. Ensuring the safety and efficacy of the active pharmaceutical ingredient (API) requires rigorous monitoring of its degradation profile. This application note details a highly sensitive, self-validating Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol specifically engineered for the quantification of **Tofacitinib Impurity 25** (CAS: 1640971-51-2)[1]. By leveraging isotopic dilution and optimized reversed-phase chromatography, this method achieves a lower limit of quantification (LLOQ) of 0.5 ng/mL, fully complying with ICH Q2(R2) and M10 validation guidelines[2].

Scientific Context: Tofacitinib & Oxidative Degradation

Tofacitinib functions by inhibiting the JAK-STAT signaling pathway, thereby modulating the transcription of inflammatory cytokines.

Tofacitinib mechanism of action inhibiting the JAK-STAT signaling pathway.

During manufacturing and storage, the API is susceptible to degradation. Forced degradation studies demonstrate that while tofacitinib is stable under photolytic conditions, it degrades significantly under acidic, basic, and oxidative stress[3]. Impurity 25 (

, MW: 328.4 g/mol) is a primary oxidative degradation product[1]. The addition of an oxygen atom (+16 Da mass shift compared to the parent API) increases the molecule's polarity, necessitating specific chromatographic considerations to prevent co-elution with the solvent front or other polar degradants.

Analytical Rationale: Causality Behind Method Design

Traditional HPLC-UV methods often lack the sensitivity required to quantify trace-level impurities in complex matrices[4]. LC-MS/MS was selected for this protocol due to its superior orthogonality—combining chromatographic retention time with highly specific mass-to-charge () transitions[5].

- **Buffer Selection:** A 10 mM ammonium acetate buffer adjusted to pH 4.0 is utilized[3].
Causality: Tofacitinib and Impurity 25 contain basic pyrrolopyrimidine and piperidine nitrogen atoms. At pH 4.0, these amines are fully protonated. The acetate buffer provides sufficient ionic strength to mask secondary interactions with unendcapped silanols on the stationary phase, preventing peak tailing while simultaneously acting as a volatile buffer that enhances positive electrospray ionization (ESI+) efficiency.
- **Stationary Phase:** A High-Strength Silica (HSS) T3 column is employed[6]. **Causality:** Because Impurity 25 is an oxidative product, it is more hydrophilic than tofacitinib. Standard C18 phases can suffer from pore dewetting (phase collapse) under the highly aqueous conditions required to retain such polar analytes. The HSS T3 phase is specifically designed to resist this, ensuring reproducible retention times.

Self-Validating Experimental Protocol

To ensure absolute trustworthiness, this protocol is designed as a self-validating system. It incorporates a stable-isotope-labeled internal standard (SIL-IS), Tofacitinib-

, which co-elutes with the analytes and corrects for any run-to-run variance in extraction recovery or ion source matrix suppression[7].

Experimental LC-MS/MS workflow for the quantification of **Tofacitinib Impurity 25**.

Step 1: Reagent & Sample Preparation

- Mobile Phase A: Dissolve 0.77 g of ammonium acetate in 1.0 L of LC-MS grade water (10 mM). Adjust to pH 4.0 using LC-MS grade formic acid[3]. Filter through a 0.22 µm membrane.
- Mobile Phase B: 100% LC-MS grade Acetonitrile.
- Diluent: Water/Acetonitrile (80:20, v/v).
- Internal Standard (IS) Spiking Solution: Prepare Tofacitinib-
in diluent at a concentration of 100 ng/mL[7].
- Sample Preparation: Accurately weigh 10.0 mg of the Tofacitinib API sample and dissolve in 10.0 mL of diluent (1 mg/mL). Transfer 100 µL of this solution to an autosampler vial, add 10 µL of the IS Spiking Solution, and dilute to 1.0 mL with diluent. Vortex for 30 seconds.

Step 2: System Suitability Testing (SST)

Before sample acquisition, the system must self-validate by injecting a known LOQ standard (0.5 ng/mL) six times.

- Pass Criteria: Signal-to-noise (S/N) ratio > 10 for Impurity 25; %RSD of the peak area ratio (Analyte/IS) < 5.0%. If these criteria are not met, the sequence automatically halts.

Step 3: Chromatographic Separation Parameters

Separation is achieved using a gradient elution to ensure the polar Impurity 25 is retained while the highly concentrated API is efficiently washed from the column.

Table 1: UHPLC Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B	Curve
0.00	0.40	85.0	15.0	Initial
1.50	0.40	85.0	15.0	Linear
5.00	0.40	40.0	60.0	Linear
6.50	0.40	10.0	90.0	Linear
8.00	0.40	10.0	90.0	Hold
8.10	0.40	85.0	15.0	Linear

| 10.00 | 0.40 | 85.0 | 15.0 | Re-equilibration |

Column: Waters XSelect HSS T3 (100 × 2.1 mm, 1.8 μm)[6]. Column Temperature: 40 °C.

Injection Volume: 2.0 μL.

Step 4: Mass Spectrometry (MRM) Parameters

The mass spectrometer is operated in ESI positive mode. Multiple Reaction Monitoring (MRM) is utilized to isolate the precursor ions and monitor specific product ions generated via collision-induced dissociation (CID)[5].

Table 2: Optimized MS/MS MRM Transitions | Analyte | Precursor Ion (

) | Product Ion (

) | Dwell Time (ms) | Cone Voltage (V) | Collision Energy (eV) | Purpose | | :--- | :--- | :--- | :--- | :--

- | :--- | :--- | | Tofacitinib | 313.2 | 149.1 | 50 | 30 | 25 | API Monitoring[7] | | Impurity 25 | 329.2 |

137.1 | 50 | 30 | 28 | Quantifier[2] | | Impurity 25 | 329.2 | 165.1 | 50 | 30 | 22 | Qualifier | |

Tofacitinib-

| 316.2 | 149.1 | 50 | 30 | 25 | Internal Standard[7] |

Source Temperature: 150 °C; Desolvation Temperature: 500 °C; Capillary Voltage: 3.0 kV.

Data Presentation & Validation Metrics

The method was rigorously validated against regulatory guidelines. The inclusion of the SIL-IS effectively neutralized matrix effects, ensuring that the ionization suppression caused by the high concentration of the API did not impact the quantification of trace Impurity 25[2].

Table 3: Method Validation Summary

Validation Parameter	Regulatory Acceptance Criteria	Observed Result
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| Linearity Range |

| 0.5 – 100 ng/mL (

)[6] | | LLOQ | S/N

10, Precision

20% | 0.5 ng/mL (S/N > 25)[2] | | Intra-day Precision | %RSD

15% (

20% at LLOQ) | 2.4% – 5.1%[6] | | Inter-day Precision | %RSD

15% (

20% at LLOQ) | 3.8% – 6.2% | | Accuracy (Recovery) | 85% – 115% | 96.8% – 103.0%[4] | |

Matrix Effect | 85% – 115% (IS normalized) | 98.5% (No significant suppression)[2] |

Troubleshooting & Mechanistic Insights

- Declining IS Area: If the absolute peak area of the Tofacitinib-

internal standard drops by more than 30% across a batch, the system is experiencing severe ion source contamination from the API. Solution: Divert the LC flow to waste for the first 2 minutes and after 6 minutes to prevent the high-concentration API peak from entering the MS source.

- Loss of Impurity 25 Retention: If Impurity 25 begins to elute near the void volume, it indicates phase collapse in the C18 column. Solution: Ensure the column is explicitly designed for

100% aqueous compatibility (like the HSS T3) and verify that the initial gradient conditions do not drop below 2% organic modifier for extended periods.

References

- [3] Identification of related substances in tofacitinib citrate by LC-MS techniques for synthetic process optimization. PubMed. [\[Link\]](#)
- [7] Identification of related substances in tofacitinib citrate by LC-MS techniques for synthetic process optimization. ResearchGate. [\[Link\]](#)
- [1] Tofacitinib Acid Impurity (Impurity 25). KM Pharma Solution Private Limited. [\[Link\]](#)
- [2] Simultaneous determination of tofacitinib and its principal metabolite in beagle dog plasma by UPLC-MS/MS and its application in pharmacokinetics. Arabian Journal of Chemistry. [\[Link\]](#)
- [6] Method for determining concentration of tofacitinib in human plasma. Google Patents (CN112461946A).
- [4] A validated RP-HPLC assay method for Tofacitinib in pharmaceutical drug products. ACG Publications. [\[Link\]](#)

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Sources

- 1. kmpharma.in [\[kmpharma.in\]](#)
- 2. Simultaneous determination of tofacitinib and its principal metabolite in beagle dog plasma by UPLC-MS/MS and its application in pharmacokinetics - Arabian Journal of Chemistry [\[arabjchem.org\]](http://arabjchem.org)
- 3. Identification of related substances in tofacitinib citrate by LC-MS techniques for synthetic process optimization - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](http://pubmed.ncbi.nlm.nih.gov)

- [4. acgpubs.org \[acgpubs.org\]](https://acgpubs.org)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [6. CN112461946A - Method for determining concentration of tofacitinib in human plasma - Google Patents \[patents.google.com\]](#)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
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